2,4-DFMA vs 2-FMA structure activity relationship

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Compound of Interest

Compound Name:	*[1-(2,4-Difluorophenyl)propan-2-yl](methyl)amine*
CAS No.:	*1247852-72-7*
Cat. No.:	*B2711503*

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Comparative SAR Analysis: 2,4-DFMA vs. 2-FMA

A Technical Guide to Fluorinated Amphetamine Derivatives

Executive Summary

This guide provides a high-level technical analysis comparing 2-Fluoromethamphetamine (2-FMA), a documented psychostimulant, with 2,4-Difluoromethamphetamine (2,4-DFMA), a structural analog of significant theoretical interest in drug development.

While 2-FMA is established as a selective dopamine/norepinephrine releaser with high functional utility, 2,4-DFMA represents a "hybrid" scaffold. The addition of the para-fluorine atom to the 2-FMA core introduces serotonergic activity and profound metabolic stability. This guide explores the causality between these structural modifications and their resultant pharmacological profiles, serving as a roadmap for researchers investigating the therapeutic or toxicological potential of multi-substituted phenethylamines.[1]

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Structural & Electronic Basis

The core differentiation lies in the steric and electronic perturbations introduced by the fluorine atom (

Å), which acts as a bioisostere for hydrogen but with high electronegativity.[1]

Comparative Physicochemical Properties

Feature	2-FMA	2,4-DFMA	SAR Implication
Substitution	Ortho-fluorine (2-position)	Ortho, Para-difluorine (2,4-positions)	2,4-substitution increases lipophilicity (LogP) and metabolic resistance.
Electronic Effect	Inductive withdrawal (-I) at ortho.	Additive -I effects at ortho and para.	Reduced electron density on the phenyl ring; alters stacking in transporter binding pockets.[1]
Steric Bulk	Minimal steric clash.	Moderate steric bulk.[1]	2,4-substitution may reduce binding affinity ( ) due to steric hindrance in the DAT/SERT S1 binding site.
Lipophilicity	Moderate.[1][2]	High.	2,4-DFMA exhibits faster blood-brain barrier (BBB) penetration.

Pharmacodynamics: The SAR Core

The primary mechanism of action for these compounds is the inhibition and reversal of monoamine transporters (DAT, NET, SERT).[1][3]

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2-FMA: The "Functional" Stimulant

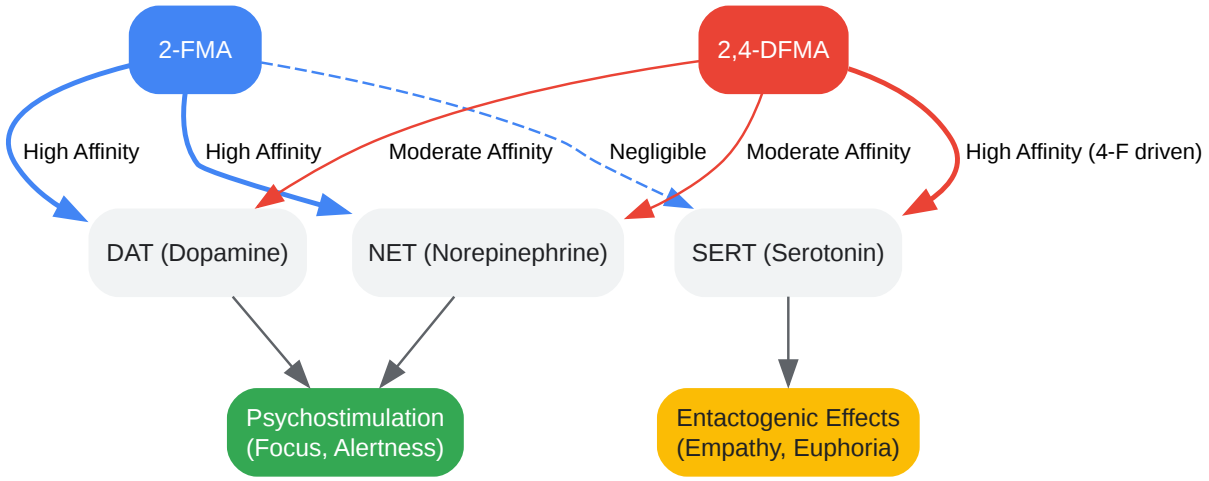
- Mechanism: 2-FMA acts as a potent substrate for the Dopamine Transporter (DAT) and Norepinephrine Transporter (NET).[3]
- Selectivity: The ortho-fluorine substitution favors catecholamine selectivity (DA/NE) while significantly diminishing binding to the Serotonin Transporter (SERT).
- Outcome: This results in "clean" psychostimulation with minimal entactogenic (empathogenic) effects, reducing the risk of serotonin syndrome or neurotoxicity associated with 5-HT depletion.

2,4-DFMA: The "Hybrid" Profile (Theoretical)

- Mechanism: The addition of the para-fluorine (4-position) is the critical driver for SERT interaction. In analogs like 4-FA and 4-FMA, the para-substituent enables significant serotonin release.[4]
- Interaction: 2,4-DFMA combines the NET/DAT bias of the 2-position with the SERT affinity of the 4-position.
- Predicted Effect:
  - Broad Spectrum: A Triple Reuptake Inhibitor/Releaser (SNDRA) profile.[1]
  - Potency Penalty: Unlike mono-substituted analogs, di-substitution often incurs a "potency penalty" due to steric constraints within the transporter's central binding site. 2,4-DFMA is predicted to have lower absolute potency than 2-FMA but a broader neurotransmitter ratio.

Signaling Pathway Visualization

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Figure 1: Comparative Pharmacodynamic Signaling. 2-FMA drives selective stimulation, whereas 2,4-DFMA recruits serotonergic pathways.

Pharmacokinetics & Metabolic Stability

This is the most critical differentiator for drug development and toxicology.[1] The position of the fluorine atom dictates the metabolic half-life by blocking Cytochrome P450 (CYP) oxidation sites.

The "Metabolic Shield" Hypothesis

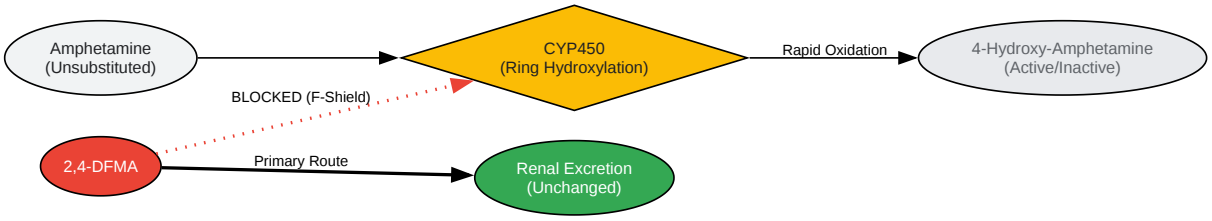
Amphetamines are primarily metabolized via:

- Ring Hydroxylation: Typically at the para (4) position.[1]
- Deamination: Oxidative deamination of the side chain.[1]
- 2-FMA: The 2-position is blocked. However, the para-position (4) remains open for hydroxylation (though 2-FMA is relatively stable, it can still undergo para-hydroxylation to some extent).
- 2,4-DFMA: Both the ortho (2) and para (4) positions are blocked by fluorine.
  - Consequence: The aromatic ring is effectively "shielded" from CYP450 hydroxylation.[1]

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- Result: 2,4-DFMA is predicted to have a significantly extended half-life and high oral bioavailability. Elimination would rely almost exclusively on renal excretion of the unchanged parent drug or slow side-chain oxidation.[1]

Metabolic Pathway Diagram



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Figure 2: Metabolic Blockade. 2,4-DFMA resists ring hydroxylation, leading to prolonged duration compared to unsubstituted analogs.

Experimental Protocols

To validate the theoretical profile of 2,4-DFMA against 2-FMA, the following standardized in vitro assays are required.

Monoamine Uptake Inhibition Assay

Objective: Determine

values for DAT, NET, and SERT.

Protocol:

- Cell Line: HEK293 cells stably expressing human DAT, NET, or SERT (hDAT, hNET, hSERT).
- Preparation: Harvest cells and resuspend in Krebs-Ringer-HEPES buffer (pH 7.4).
- Incubation:

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- Aliquot cells (

  cells/well) into 96-well plates.
- Add test compounds (2-FMA, 2,4-DFMA) at concentrations ranging from

  to

  M.
- Incubate for 10 minutes at 25°C.

- Substrate Addition: Add radiolabeled neurotransmitters (

  ,

  ,

) at a final concentration of 20 nM.
- Termination: Incubate for 5 minutes, then terminate reaction by rapid filtration over GF/C glass fiber filters pre-soaked in 0.05% polyethylenimine.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  using non-linear regression analysis (GraphPad Prism).

Validation Criteria:

- Control: Cocaine (non-selective inhibitor) must show

  nM across all transporters.
- 2-FMA Reference: Expect

  DAT

  500 nM; SERT

  nM.

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